

# Betaine aldehyde chloride CAS number and molecular structure

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## Compound of Interest

Compound Name: *Betaine aldehyde chloride*

Cat. No.: *B1666869*

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## An In-depth Technical Guide to Betaine Aldehyde Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Betaine Aldehyde Chloride**, a key metabolic intermediate. It covers its chemical identity, physicochemical properties, biological significance, and relevant experimental protocols for its study.

### Chemical Identity and Properties

**Betaine aldehyde chloride** is the physiological intermediate in the metabolic oxidation of choline to glycine betaine.<sup>[1][2]</sup> It is a quaternary ammonium compound and a short-chain aldehyde.<sup>[3]</sup> The following tables summarize its key identifiers and properties.

Table 1: Chemical Identifiers for **Betaine Aldehyde Chloride**

Identifier	Value
CAS Number	7758-31-8[1][3][4]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO[4][5]
Molecular Weight	137.61 g/mol [4][6]
IUPAC Name	trimethyl(2-oxoethyl)azanium;chloride[5]
InChI	InChI=1S/C5H12NO.ClH/c1-6(2,3)4-5-7;/h5H,4H2,1-3H3;1H/q+1;/p-1[1][4]
InChIKey	FSKVGWXINKZUKS-UHFFFAOYSA-M[1][4][6]
SMILES	C--INVALID-LINK--(C)CC=O.[Cl-][4][6]

Table 2: Physicochemical Properties of **Betaine Aldehyde Chloride**

Property	Value
Appearance	Crystalline solid or powder[1][4]
Purity	≥95% to ≥99% (TLC)[1][2][4]
Solubility	Water: 50 mg/mL (clear, colorless to light yellow) [4]PBS (pH 7.2): 5 mg/mL[1]DMSO: 1 mg/mL[1]
Storage Temperature	2-8°C or -20°C[1][4]
Stability	Stable for ≥ 4 years when stored properly[1]
Hydration	In aqueous solutions, it exists predominantly (99%) as the diol (hydrate) form.[7]

## Molecular Structure

**Betaine aldehyde chloride** is a quaternary ammonium salt.[5] The structure consists of a central nitrogen atom bonded to three methyl groups and a 2-oxoethyl group, forming a positively charged cation. This is ionically bonded to a chloride anion.

## Biological Role and Metabolic Pathway

Betaine aldehyde is a crucial intermediate in the metabolism of essential amino acids, including glycine, serine, and threonine.[1][2][3] Its primary role is within the choline oxidation pathway, where it is formed from choline and subsequently oxidized to produce glycine betaine, a vital osmoprotectant.[8][9] This two-step process is catalyzed by specific enzymes.[10][11]

The first step, the oxidation of choline to betaine aldehyde, is catalyzed by a membrane-bound choline dehydrogenase or choline oxidase.[9][11] The subsequent oxidation of betaine aldehyde to glycine betaine is catalyzed by the NAD(P)+-dependent enzyme, betaine aldehyde dehydrogenase (BADH).[3][8][11] This pathway is not only critical for osmoregulation but also serves as a catabolic route for choline, allowing organisms to use it as a carbon and nitrogen source.[8]

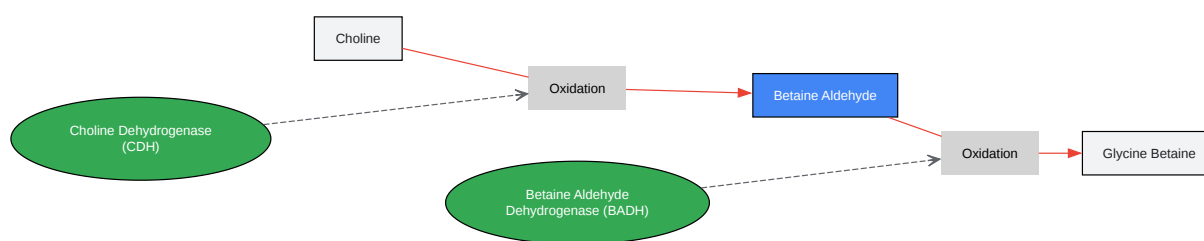


Figure 1: The Choline Oxidation Pathway

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